

How to remove manganese interference in DPD test

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N,N-Diethyl-p-phenylenediamine sulfate*

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Technical Support Center: DPD Chlorine Testing

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered by researchers, scientists, and drug development professionals during DPD (N,N-diethyl-p-phenylenediamine) chlorine testing.

Frequently Asked Questions (FAQs)

Q1: What is the DPD test and how does it work?

A1: The DPD test is a colorimetric method used to measure the concentration of free and total chlorine in water samples.[1][2][3] The DPD indicator, N,N-diethyl-p-phenylenediamine, reacts with chlorine (an oxidizing agent) to produce a magenta-colored compound known as a Würster dye.[4] The intensity of the color is directly proportional to the chlorine concentration and is measured using a colorimeter or spectrophotometer.[1][4]

Q2: My DPD test is showing a positive result, but I don't expect chlorine to be present. What could be the cause?

A2: A false-positive result in the DPD test can be caused by the presence of other oxidizing agents in the sample.[5][6] The most common interferent is oxidized manganese (Mn^{4+} , Mn^{7+}). [5][7][8] Other substances that can cause false positives include bromine, iodine, ozone, chlorine dioxide, and hydrogen peroxide.[5][8]

Q3: How does manganese interfere with the DPD test?

A3: Oxidized forms of manganese are strong oxidizing agents and react directly with the DPD reagent in the same way as chlorine, producing a pink or magenta color that is indistinguishable from the color produced by chlorine.^[7] This leads to an overestimation of the actual chlorine concentration.

Troubleshooting Guide: Manganese Interference

This guide will help you identify and eliminate interference from manganese in your DPD chlorine test.

Issue: Suspected Manganese Interference Leading to Inaccurate Chlorine Readings.

Step 1: Identify the signs of manganese interference.

- Unexpectedly high chlorine readings: If the measured chlorine concentration is significantly higher than expected or known to be present in the sample.
- Presence of a "phantom" pink color: A faint to dark magenta color may develop immediately or over time in samples containing monochloramine, which can be an indicator of interference.^{[3][8]}
- Known presence of manganese: If your water source is known to contain manganese, interference is likely.^[7]

Step 2: Confirm the presence of manganese interference.

To confirm that manganese is the cause of the interference, a specific protocol involving chemical treatment of the sample is required. This procedure will help you quantify the concentration of interfering manganese.

Experimental Protocols

Method 1: Compensation Method using Potassium Iodide and Sodium Arsenite

This is the most common method to correct for manganese interference.^{[5][9][10]} The procedure involves analyzing the sample twice: once without treatment to measure both

chlorine and manganese, and a second time with a pretreatment that removes chlorine, leaving only the manganese to react. The true chlorine concentration is then found by subtraction.^[9]

Detailed Methodology:

- Sample Collection: Collect a representative water sample.
- Analysis of Combined Chlorine and Manganese (Test A):
 - Take a known volume of your sample (e.g., 25 mL).
 - Perform the DPD chlorine test according to your standard procedure (e.g., adding a DPD powder pillow or liquid reagent).
 - Measure the absorbance using a colorimeter or spectrophotometer and record the result. This reading represents the combined concentration of chlorine and oxidized manganese.
- Pretreatment to Remove Chlorine and Isolate Manganese (Test B):
 - Take an equal volume of the same water sample (e.g., 25 mL).
 - Adjust the pH of the sample to between 6 and 7.^{[10][11]}
 - Add 3 drops of potassium iodide solution (30 g/L).^[10] Mix and allow it to react for one minute. This step allows the total chlorine to react and form iodine.^[10]
 - Add 3 drops of sodium arsenite solution (5 g/L).^[10] Mix thoroughly. The sodium arsenite will destroy the iodine and any remaining chlorine, leaving the oxidized manganese unaffected.^[10]
 - Perform the DPD chlorine test on this pretreated sample.
 - Measure the absorbance and record the result. This reading represents the concentration of oxidized manganese.
- Calculation of True Chlorine Concentration:

- Subtract the result from Test B (manganese) from the result of Test A (chlorine + manganese) to obtain the correct chlorine concentration.[\[9\]](#)[\[10\]](#)

Method 2: Using Thioacetamide

Thioacetamide can also be used to prevent interference from oxidized manganese. Adding a 0.25% thioacetamide solution can "freeze" the free chlorine reading and is also useful in preventing high readings from oxidized manganese.[\[12\]](#)

Data Presentation

The following table summarizes the detection limits of manganese interference in DPD methods.

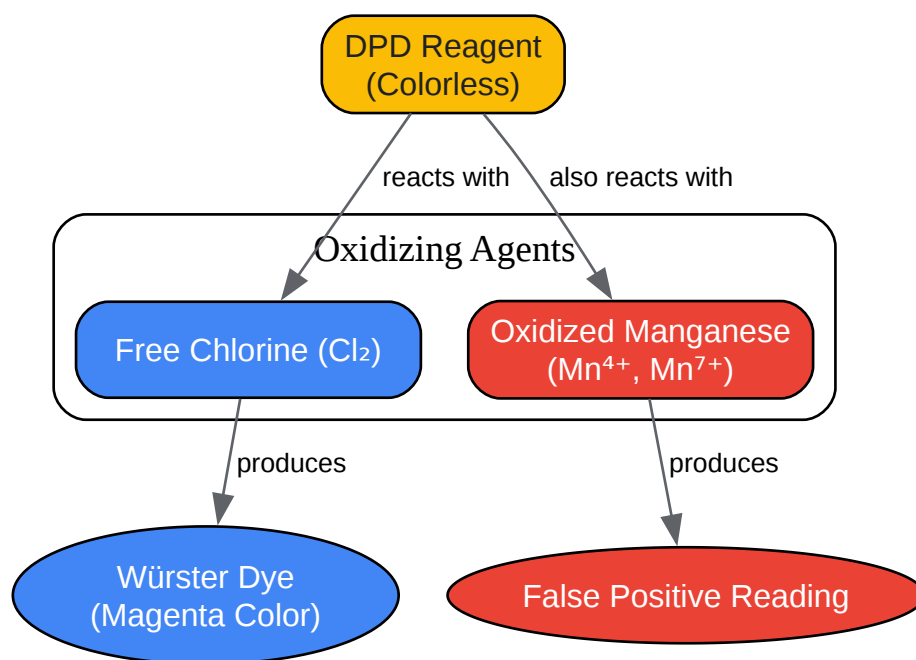
DPD Test Method	Manganese (as Mn) Concentration Required to Produce a Detectable Chlorine Result	Detectable Chlorine (Cl ₂) Result
Color Disc Test Kit (e.g., Model CN-66)	0.03 ppm	0.1 ppm
Low Range Colorimeters and Spectrophotometers	0.006 ppm	0.02 ppm

Data sourced from Hach support documentation.[\[13\]](#)

Visualizing the Workflow and Interference

The following diagrams illustrate the DPD testing workflow and the mechanism of manganese interference.

Caption: Workflow for correcting manganese interference in DPD chlorine testing.



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Caption: Chemical logic of manganese interference in the DPD test.

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- To cite this document: BenchChem. [How to remove manganese interference in DPD test]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1205834#how-to-remove-manganese-interference-in-dpd-test]

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